

An In-depth Technical Guide to the Physical Properties of 2,2-Dimethoxybutane

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Compound of Interest

Compound Name: 2,2-Dimethoxybutane

Cat. No.: B1295343

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This guide provides a comprehensive overview of the key physical properties of **2,2-dimethoxybutane**, a diether used in various chemical applications. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and methodologies for their work.

Physical Properties of 2,2-Dimethoxybutane

2,2-Dimethoxybutane, with the molecular formula $C_6H_{14}O_2$, is a colorless liquid.^{[1][2]} Its primary physical characteristics, boiling point and density, are summarized below.

Physical Property	Value	Conditions
Boiling Point	99.8 °C	At 760 mmHg
48-50 °C	At 100 Torr ^[1]	
Density	0.841 - 0.854 g/cm ³	At or near room temperature

Note: Variations in density values are reported across different sources, which may be attributed to differences in measurement temperature and sample purity.

Detailed Quantitative Data

For clarity and precise comparison, the reported values for the boiling point and density of **2,2-dimethoxybutane** are presented in the following table.

Parameter	Reported Value	Source
Boiling Point	99.8 °C	Biosynth[3], Chemsr[4]
99.8 °C at 760mmHg	Chemical Land[5]	Biosynth[3]
48-50 °C at 100 Torr	ChemicalBook[1]	
Density	0.853 g/cm ³	
0.8535 g/cm ³ at 28 °C	ChemicalBook[1]	Biosynth[3]
0.841 g/cm ³	Chemsr[4], Chemical Land[5]	

Experimental Protocols

While specific experimental protocols for determining the physical properties of **2,2-dimethoxybutane** are not detailed in the provided literature, standard methodologies for organic compounds are applicable.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] For a compound like **2,2-dimethoxybutane**, the following micro and macro methods are commonly employed.

Micro-Boiling Point Determination (Thiele Tube Method):

This method is suitable for small sample volumes.

- **Sample Preparation:** A few microliters of **2,2-dimethoxybutane** are placed in a small test tube or a Durham tube. A capillary tube, sealed at one end, is inverted and placed inside the sample tube.
- **Apparatus Setup:** The sample tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).[7]
- **Heating:** The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.

- Observation: Heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat source is then removed.
- Boiling Point Reading: As the apparatus cools, the bubbling will slow and stop. The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.^[7]

Macro-Boiling Point Determination (Distillation Method):

This method is used for larger sample volumes and can also serve to purify the liquid.

- Apparatus Setup: A distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the vapor temperature.
- Heating: The **2,2-dimethoxybutane** in the distillation flask is heated to a boil.
- Equilibrium: The liquid is heated until a state of reflux is achieved, where the vapor condenses and drips back into the flask.
- Boiling Point Reading: The temperature is recorded when it stabilizes, indicating that the vapor temperature is constant. This stable temperature is the boiling point of the substance.

Determination of Density

The density of a liquid is its mass per unit volume.

Pycnometer Method:

This method provides highly accurate density measurements.

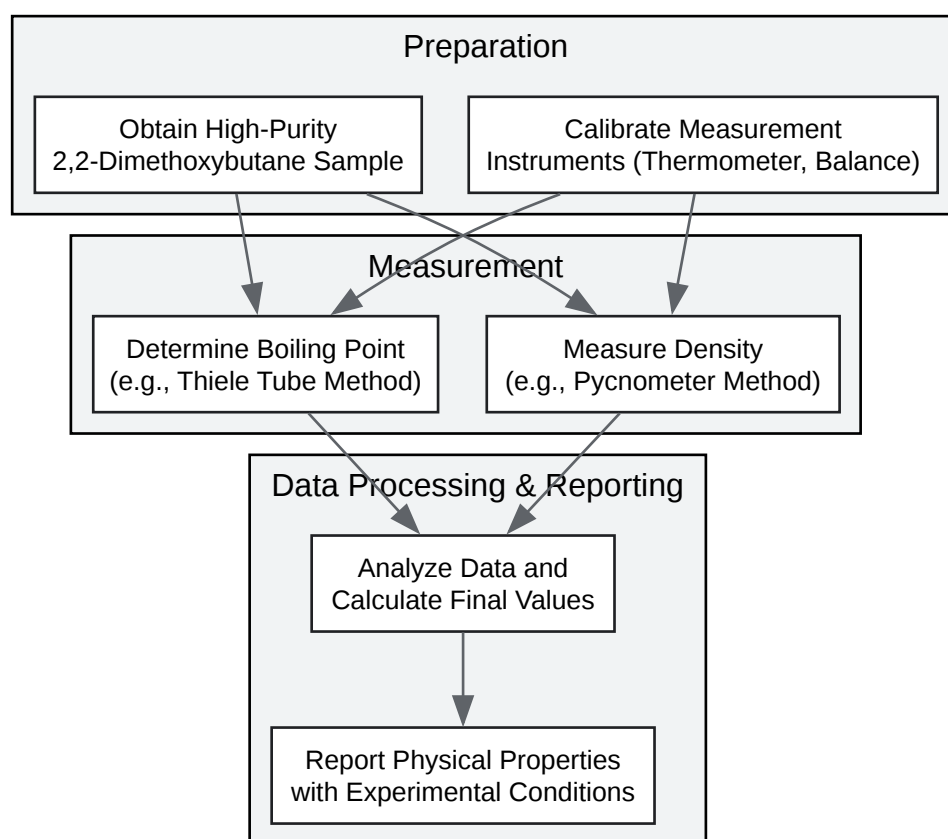
- Weight of Empty Pycnometer: A clean, dry pycnometer (a small glass flask with a ground-glass stopper containing a capillary tube) is accurately weighed.
- Weight of Pycnometer with Sample: The pycnometer is filled with **2,2-dimethoxybutane**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off. The filled pycnometer is then weighed.

- **Weight of Pycnometer with Reference Liquid:** The pycnometer is emptied, cleaned, dried, and then filled with a reference liquid of known density (e.g., deionized water). The filled pycnometer is weighed again.
- **Calculation:** The density of **2,2-dimethoxybutane** is calculated using the following formula:

Density of sample = (mass of sample / mass of reference liquid) * density of reference liquid

Logical Workflow for Physical Property Determination

The following diagram illustrates the general workflow for the experimental determination of the physical properties of a chemical compound like **2,2-dimethoxybutane**.



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Caption: Workflow for Physical Property Determination.

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